

Technical Support Center: Optimization of Ceftriaxone Sodium Solubility in Aqueous Buffers

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Compound of Interest

Compound Name: Ceftriaxone sodium hydrate

Cat. No.: B10753623

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the solubility of Ceftriaxone sodium in aqueous buffers.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of Ceftriaxone sodium?

A: Ceftriaxone sodium is a white to yellowish-orange crystalline powder that is readily soluble in water.^{[1][2][3]} It is sparingly soluble in methanol and very slightly soluble in ethanol.^{[1][2][3]}

Q2: What is the approximate pH of a Ceftriaxone sodium aqueous solution?

A: A 1% aqueous solution of Ceftriaxone sodium has a pH of approximately 6.7.^{[1][2][4]}

Q3: What is a recommended buffer for dissolving Ceftriaxone sodium for biological experiments?

A: For biological experiments, it is recommended to prepare organic solvent-free aqueous solutions by directly dissolving the crystalline solid in aqueous buffers. The solubility of Ceftriaxone sodium in Phosphate Buffered Saline (PBS) at pH 7.2 is approximately 10 mg/mL.^[5]

Q4: How does pH affect the stability and degradation of Ceftriaxone sodium in aqueous solutions?

A: The stability of Ceftriaxone sodium in aqueous solutions is pH-dependent. The optimal pH for stability is around 7.5.[6] Degradation occurs more rapidly at lower or higher pH levels.[6][7] For instance, at a pH of 5.5, degradation is significantly faster.[7]

Q5: How does temperature influence the solubility of Ceftriaxone sodium?

A: The solubility of Ceftriaxone disodium salt hemiheptahydrate increases with a rise in temperature in both water and mixed solvent systems.[4] For example, in water-ethanol mixtures, solubility increases as the temperature is raised from 10°C to 30°C.[4]

Q6: How long are aqueous solutions of Ceftriaxone sodium stable?

A: The stability of reconstituted Ceftriaxone sodium solutions depends on the diluent, concentration, and storage temperature. It is generally recommended not to store aqueous solutions for more than one day for biological experiments.[5] Solutions in sterile water (100 mg/mL) are stable for 2 days at 25°C and 10 days at 4°C.[8] Lower storage temperatures improve the chemical stability.[9]

Q7: Can Ceftriaxone sodium precipitate out of solution?

A: Yes, precipitation can occur, particularly in the presence of calcium-containing solutions.[1][2][8] It is incompatible with solutions like Ringer's injection.[8]

Troubleshooting Guide

Problem	Possible Cause(s)	Recommended Solution(s)
Ceftriaxone sodium is not dissolving or dissolving slowly.	<ul style="list-style-type: none">- The concentration is too high for the chosen solvent.- The temperature of the solvent is too low.- The powder has a low specific surface area.[10]- Inappropriate pH of the buffer.	<ul style="list-style-type: none">- Increase the volume of the solvent.- Gently warm the solution. Solubility generally increases with temperature.[4]- If possible, use a preparation with a higher specific surface area.- Adjust the pH of the buffer towards the optimal stability range (around pH 7.5), if compatible with your experiment.[6]
The solution has turned a dark yellow or amber color.	<ul style="list-style-type: none">- This can be a normal characteristic of Ceftriaxone sodium solutions, with the color depending on the storage time, concentration, and diluent.[1][2]- Darkening may also indicate degradation over time.	<ul style="list-style-type: none">- If the solution is freshly prepared, the color is likely normal.- If the solution has been stored, especially at room temperature, consider preparing a fresh solution as degradation may have occurred.
A precipitate has formed in the solution.	<ul style="list-style-type: none">- The solution is supersaturated.- The presence of incompatible ions, such as calcium.[1][2]- The temperature of the solution has decreased.	<ul style="list-style-type: none">- Ensure you are not exceeding the solubility limit for the given solvent and temperature.- Avoid using calcium-containing diluents like Ringer's solution.[8]- If the solution was warmed to dissolve the compound, some may precipitate upon cooling. Try to maintain a constant temperature.
The experimental results are inconsistent.	<ul style="list-style-type: none">- Degradation of Ceftriaxone sodium in the solution.- The pH of the buffer is not optimal for stability.	<ul style="list-style-type: none">- Prepare fresh solutions for each experiment. It is not recommended to store aqueous solutions for more

than a day.[5] - Use a buffer with a pH that balances solubility and stability for your specific application. A pH around 7.5 is ideal for stability. [6]

Data Summary

Solubility of Ceftriaxone Sodium in Various Solvents

Solvent	Solubility	Reference
Water	Readily soluble	[1][2][4]
Phosphate Buffered Saline (PBS, pH 7.2)	Approximately 10 mg/mL	[4][5]
Methanol	Sparingly soluble	[1][2][4]
Ethanol	Very slightly soluble	[1][2][3]
DMSO	Sparingly soluble	[5]
Dimethyl formamide	Sparingly soluble	[5]

Stability of Reconstituted Ceftriaxone Sodium Solutions

Diluent	Concentration	Storage Temperature	Stability	Reference
Sterile water for injection	100 mg/mL	25°C	2 days	[8]
Sterile water for injection	100 mg/mL	4°C	10 days	[8]
Dextrose 5%	100 mg/mL	25°C	3 days	[3]
Dextrose 5%	100 mg/mL	4°C	10 days	[3]
Lidocaine 2%	100 mg/mL	25°C	8 hours	[3]
Lidocaine 2%	100 mg/mL	4°C	8 days	[3]

Experimental Protocols

Protocol: Determination of Ceftriaxone Sodium Solubility by the Shake-Flask Method

This protocol outlines a standard procedure for determining the solubility of Ceftriaxone sodium in a specific aqueous buffer.

Materials:

- Ceftriaxone sodium powder
- Selected aqueous buffer (e.g., Phosphate Buffered Saline, pH 7.2)
- Volumetric flasks
- Scintillation vials or other suitable sealed containers
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge

- HPLC or UV-Vis spectrophotometer for concentration analysis
- Syringe filters (e.g., 0.22 μm)

Procedure:

- Preparation of Supersaturated Solutions:
 - Add an excess amount of Ceftriaxone sodium powder to a series of vials containing a known volume of the selected buffer. The amount should be sufficient to ensure that undissolved solid remains after equilibration.
- Equilibration:
 - Seal the vials to prevent solvent evaporation.
 - Place the vials in an orbital shaker or on a magnetic stirrer at a constant temperature (e.g., 25°C).
 - Agitate the samples for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
 - After equilibration, allow the samples to stand undisturbed for a period to allow the excess solid to settle.
 - Alternatively, centrifuge the samples at a high speed to pellet the undissolved solid.
- Sample Collection and Dilution:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter to remove any remaining microparticles.
 - Accurately dilute the filtered supernatant with the buffer to a concentration within the linear range of the analytical method.

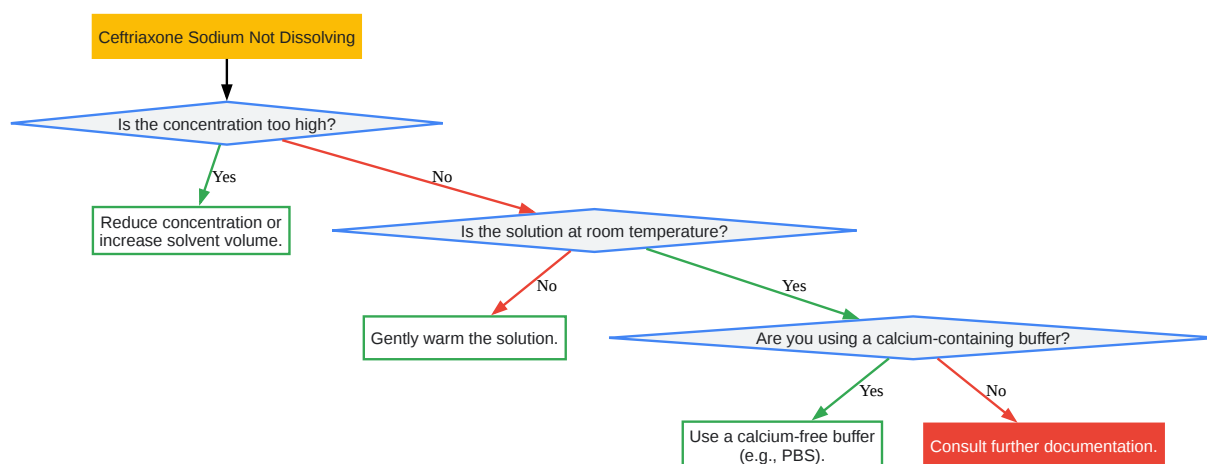
- Concentration Analysis:
 - Determine the concentration of Ceftriaxone sodium in the diluted samples using a validated HPLC or UV-Vis spectrophotometric method.
- Calculation:
 - Calculate the solubility of Ceftriaxone sodium in the buffer by multiplying the measured concentration by the dilution factor.
 - The experiment should be performed in triplicate to ensure reproducibility.

Visualizations



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Caption: Workflow for Preparing a Ceftriaxone Sodium Solution.



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Caption: Troubleshooting Decision Tree for Solubility Issues.



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Caption: Factors Influencing Ceftriaxone Sodium Solubility.

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